Application Note: 1,3-Cyclohexanediamine Hydrochloride in Medicinal Chemistry

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Compound of Interest

Compound Name:	*1,3-Cyclohexanediamine hydrochloride*
Cat. No.:	*B13818163*

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Introduction: The Rigid Scaffold for Next-Gen Therapeutics

1,3-Cyclohexanediamine (1,3-DACH) is a critical aliphatic diamine scaffold used to introduce conformational rigidity into drug candidates. Unlike flexible linear linkers (e.g., ethylenediamine, propylenediamine), the cyclohexane ring constrains the spatial orientation of substituents, reducing the entropic penalty of binding to protein targets.

In medicinal chemistry, the hydrochloride salt is the preferred storage form due to the oxidative instability and hygroscopic nature of the free amine. However, its application requires precise handling to liberate the reactive species without compromising stereochemical integrity.

Key Chemical Profile

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Property	Specification
CAS No.	3385-21-5 (Free base), 26883-70-5 (HCl salt)
Molecular Weight	114.19 (Free base), 187.11 (Dihydrochloride)
Stereochemistry	Exists as cis (meso) and trans (chiral, symmetric) isomers.[1]
pKa	~10.6 and ~8.9 (Typical for cyclic aliphatic amines)
Solubility	HCl salt: Highly soluble in water, MeOH; Insoluble in , Hexanes.

Strategic Applications in Drug Discovery[2]

Factor Xa and Serine Protease Inhibitors

The 1,3-cyclohexanediamine scaffold is a proven pharmacophore in the design of direct Factor Xa (fXa) inhibitors (anticoagulants). The cyclohexane ring acts as a spacer that projects a basic group (interacting with the S1 specificity pocket, often Asp189) and a hydrophobic group (interacting with the S4 aryl-binding pocket) at a precise angle.

- Mechanism: The cis-isomer is often preferred in fXa inhibitors because the axial/equatorial arrangement allows the two nitrogen substituents to adopt a "U-shape" conformation, mimicking the turn structure of peptide substrates.
- Case Study Insight: In the development of edoxaban-like analogs, the 1,3-diamine bridge replaces flexible linkers to improve oral bioavailability by reducing the number of rotatable bonds.

Kinase Inhibitor Scaffold Morphing

In kinase drug discovery, "scaffold morphing" is used to bypass patent space or improve selectivity. 1,3-DACH is used to rigidify the hinge-binding region or the solvent-front solvent interaction.

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- Application: It serves as a replacement for piperazine or cyclohexylamine rings. The diamine functionality allows for the construction of urea or bis-amide linkers that hydrogen bond with the kinase hinge region (e.g., in Checkpoint Kinase 1 (CHK1) inhibitors).

Stereochemical Vector Analysis

The biological activity of 1,3-DACH derivatives is strictly governed by stereochemistry.

- Cis-Isomer (Meso): Substituents are typically axial, equatorial (or equatorial, axial). This creates a bond angle of approx. 60° (projected), ideal for chelating or binding adjacent pockets.
- Trans-Isomer (

  ): Substituents are diequatorial (most stable) or diaxial. The diequatorial conformation orients vectors at approx. 120-140° apart, suitable for bridging distant binding sites.

Experimental Protocols

Protocol 1: Preparation of Free Base from Hydrochloride Salt

Objective: To liberate the reactive free amine from 1,3-cyclohexanediamine dihydrochloride for use in nucleophilic substitutions or couplings. Note: The free amine absorbs

from air rapidly to form carbamates. Use immediately or store under Argon.

- Dissolution: Dissolve 10.0 mmol of 1,3-cyclohexanediamine dihydrochloride in 5 mL of minimum water.
- Basification: Cool the solution to 0°C. Slowly add 10 mL of 10 M NaOH (excess) with stirring. The solution will become cloudy as the organic amine separates.
- Extraction: Extract the aqueous mixture with Dichloromethane (DCM) or Chloroform (

  mL).

  - Expert Tip: For high recovery of this water-soluble amine, add NaCl to saturate the aqueous layer ("salting out") before extraction.

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- Drying: Dry the combined organic layers over anhydrous

  (preferred over

  for amines to avoid Lewis acid coordination).

- Concentration: Filter and concentrate under reduced pressure (keep bath < 40°C) to yield the colorless oil.

Protocol 2: Regioselective Mono-Boc Protection

Objective: To synthesize N-Boc-1,3-cyclohexanediamine. This is the most critical step for differentiating the two amine groups for sequential functionalization.

Reagents:

- 1,3-Cyclohexanediamine (Free base, 10 mmol)
- Di-tert-butyl dicarbonate (

  , 10 mmol)

- Solvent: Methanol (MeOH) or Dioxane/Water (1:1)

Procedure:

- Setup: Dissolve 1,3-cyclohexanediamine (1.14 g, 10 mmol) in 50 mL of MeOH. Cool to 0°C. [2]
- Slow Addition: Dissolve

  (2.18 g, 10 mmol) in 20 mL of MeOH. Add this solution dropwise to the amine solution over 2 hours using a syringe pump or addition funnel.

  - Mechanism:[3][2][4][5][6] The large excess of unreacted diamine relative to the incoming

    ensures that the statistical probability favors mono-protection over di-protection.

- Equilibration: Stir for an additional 12 hours at room temperature.

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- Purification (The "Salt Wash" Method):
  - Evaporate MeOH.[7] Redissolve residue in water (30 mL).
  - Extract with Ethyl Acetate (

    mL) to remove di-Boc byproduct (non-polar).
  - Basify the aqueous layer (if necessary, though usually not needed here) and saturate with NaCl.
  - Extract the mono-Boc product with Chloroform/Isopropanol (3:1) or DCM (

    mL).
  - Note: Unreacted diamine remains in the aqueous phase or is lost during the initial workup if not carefully salted out.
- Yield: Expect 60-75% of mono-protected product.

Protocol 3: Separation of Cis/Trans Isomers (Salt Crystallization)

Objective: To enrich the trans-isomer from a commercial cis/trans mixture using differential solubility of the hydrochloride salts.

- Solvent Choice: Methanol (MeOH).[7]
- Procedure:
  - Dissolve the mixed 1,3-cyclohexanediamine dihydrochloride salt in boiling MeOH (approx. 1 g salt per 10-15 mL MeOH).
  - Allow the solution to cool slowly to room temperature, then refrigerate at 4°C overnight.
- Filtration:
  - The trans-isomer dihydrochloride is significantly less soluble in MeOH and will crystallize out preferentially.

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- Filter the crystals.[8] The mother liquor is enriched in the cis-isomer.

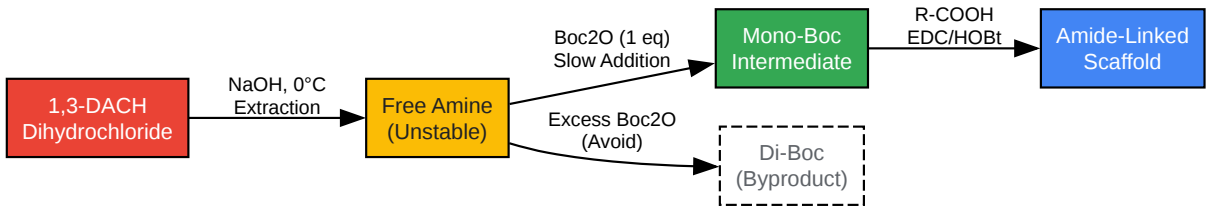
- Validation: Confirm isomeric ratio via

  -NMR. The methine protons (CH-N) appear at different shifts (typically cis is downfield shifted relative to trans due to axial/equatorial anisotropy).

Visualizing the Workflow

Diagram 1: Synthetic Workflow for Scaffold Utilization

This diagram illustrates the path from the raw hydrochloride salt to a functionalized drug scaffold.



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Caption: Step-by-step synthetic pathway from stable salt storage to active pharmaceutical intermediate.

Diagram 2: Stereochemical Vectors

This diagram visualizes why the choice of isomer matters for binding affinity.

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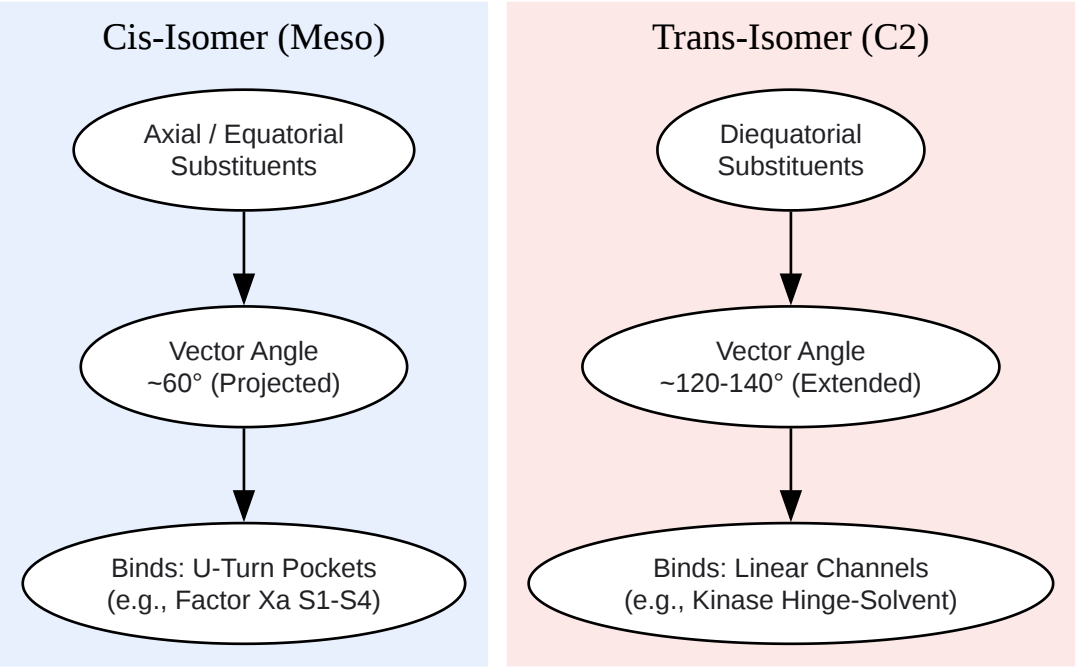

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Caption: Impact of stereochemistry on pharmacophore vector alignment and target suitability.

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